

Application Note: Quantification of Fustin in Plant Extracts

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Compound of Interest		
Compound Name:	Fustin	
Cat. No.:	B190385	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fustin** (3,7,3',4'-tetrahydroxydihydroflavonol) is a flavonoid found in various plants, notably in the lacquer tree, Rhus verniciflua Stokes (RVS).[1][2] This compound and its extracts are investigated for numerous pharmacological effects, including antioxidant, anti-inflammatory, and anticancer activities.[1] Accurate and reliable quantification of **fustin** in plant extracts is crucial for quality control, standardization of herbal products, and pharmacological studies. This document provides detailed protocols for the quantification of **fustin** using High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS), summarizes reported quantitative data, and illustrates relevant biological pathways.

Quantitative Data Summary

The concentration of **fustin** can vary significantly based on the plant source, processing method, and extraction solvent. The following table summarizes **fustin** content found in various extracts of Rhus verniciflua Stokes.

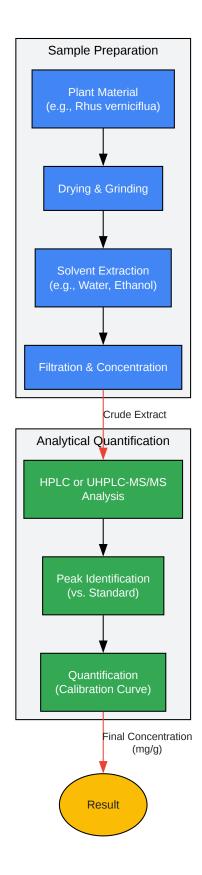


Plant Extract Type	Fustin Concentration (mg/g of extract)	Reference
Water Extract from Bark- Removed RVS (RVX)	17.3	[3]
Dried RVS Extract (DRVE)	34.5	[1]
Fermented RVS Extract (FRVE)	129	[1][4]
Fermented with Fomitella fraxinea RVS Extract (FFRVE)	10.7	[1]
Processed RVS Extract (pRVSE)	129	[2]
New Allergen-Free RVS Extract (RVSE)	219	[2]

Experimental Workflow for Fustin Quantification

The general workflow for quantifying **fustin** from a plant source involves sample preparation followed by analytical separation and detection.





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Caption: General experimental workflow for **fustin** quantification.



Experimental ProtocolsProtocol 1: Sample Preparation and Extraction

This protocol describes a general method for extracting **fustin** from plant material. The choice of solvent can significantly impact extraction efficiency.

- 1. Materials and Equipment:
- Dried and powdered plant material (e.g., Rhus verniciflua heartwood).
- Extraction solvent: 70-80% ethanol, methanol, or distilled water.[5]
- Soxhlet apparatus or orbital shaker.[6][7]
- Rotary evaporator.
- Filter paper (e.g., Whatman No. 1).
- 0.45 μm syringe filters.
- 2. Procedure:
- Size Reduction: Ensure the plant material is dried and ground into a fine powder (30-40 mesh size is optimal) to maximize surface area for extraction.
- Extraction:
 - Soxhlet Extraction: Place approximately 50 g of the powdered material into a thimble and extract with the chosen solvent for 6-8 hours.[8]
 - Maceration: Alternatively, soak the powder in the solvent (1:10 sample-to-solvent ratio) in a stoppered container and agitate on an orbital shaker at room temperature for at least 3 days.[6][7]
- Filtration: Filter the resulting extract through filter paper to remove solid plant debris.
- Concentration: Concentrate the filtrate using a rotary evaporator under reduced pressure at a temperature below 50°C to avoid degradation of thermolabile compounds.[6]



- Drying: Dry the concentrated extract completely (e.g., using a freeze-dryer or vacuum oven) to obtain a solid residue.
- Sample Solution Preparation: Accurately weigh the dried extract and dissolve it in the mobile phase solvent to a known concentration (e.g., 1 mg/mL). Filter the solution through a 0.45 µm syringe filter before injection into the HPLC or LC-MS system.

Protocol 2: Quantification by HPLC-DAD

High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD) is a common and robust method for flavonoid quantification.

- 1. Materials and Equipment:
- · HPLC system with a DAD or UV detector.
- Reversed-phase C18 column (e.g., 250 mm × 4.6 mm, 5 μm).
- HPLC-grade methanol, acetonitrile, and formic acid.
- Fustin analytical standard.
- Prepared sample solutions.
- 2. Chromatographic Conditions:
- Mobile Phase: A gradient of methanol (A) and 0.2% formic acid in water (B) is often effective.
 - Example Gradient: 0-10 min, 15-30% A; 10-45 min, 30-50% A; 45-50 min, 50-80% A.[9]
- Flow Rate: 1.0 mL/min.[9]
- Column Temperature: 30-35°C.
- Injection Volume: 10-20 μL.
- Detection Wavelength: Monitor at approximately 290 nm for **fustin**. A full scan (200-400 nm) can also be used to check for peak purity.



3. Procedure:

- Standard Preparation: Prepare a stock solution of **fustin** standard (e.g., 1 mg/mL) in methanol. Create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 μg/mL) by serial dilution.
- Calibration Curve: Inject the calibration standards into the HPLC system and record the peak area for each concentration. Plot a graph of peak area versus concentration to generate a linear regression curve.
- Sample Analysis: Inject the prepared plant extract solutions.
- Quantification: Identify the fustin peak in the sample chromatogram by comparing its
 retention time with the fustin standard.[1] Calculate the concentration of fustin in the sample
 using the calibration curve equation. The final amount is expressed as mg of fustin per gram
 of dry extract.

Protocol 3: Quantification by UHPLC-MS/MS

For higher sensitivity and selectivity, especially in complex matrices, UHPLC coupled with tandem mass spectrometry is the preferred method.[10][11][12]

- 1. Materials and Equipment:
- UHPLC-MS/MS system (e.g., Agilent, Waters).
- C18 UHPLC column (e.g., < 2 μm particle size).
- LC-MS grade solvents.
- Fustin analytical standard.
- 2. Chromatographic and MS Conditions:
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile
 (B).
 - Example Gradient: 0-1 min, 1% B; 1-7 min, 1-100% B; 7-10 min, 100-1% B.[3]



- Flow Rate: 0.3 0.5 mL/min.
- Mass Spectrometry:
 - o Ionization Mode: Electrospray Ionization (ESI), negative or positive mode.
 - Scan Mode: Full scan mass spectra can be acquired from m/z 100–1000 to identify compounds.[3] For quantification, use Multiple Reaction Monitoring (MRM) for highest sensitivity.
 - **Fustin** m/z: The molecular weight of **fustin** is 288.25 g/mol .[3] Precursor and product ions for MRM would need to be optimized (e.g., monitor for [M-H]⁻ at m/z 287.05).

3. Procedure:

- Standard and Sample Preparation: Prepare as described in the HPLC protocol, using LC-MS grade solvents.
- Method Optimization: Infuse the fustin standard into the mass spectrometer to determine
 the optimal precursor ion and product ions for MRM transitions, as well as other MS
 parameters (e.g., collision energy).
- Analysis: Run the calibration standards and sample extracts using the optimized LC-MS/MS method.
- Quantification: Integrate the peak area from the specific MRM transition for **fustin**. Calculate the concentration using a calibration curve as described for the HPLC method. This targeted approach provides highly accurate quantification.[12]

Relevant Biological Signaling Pathways

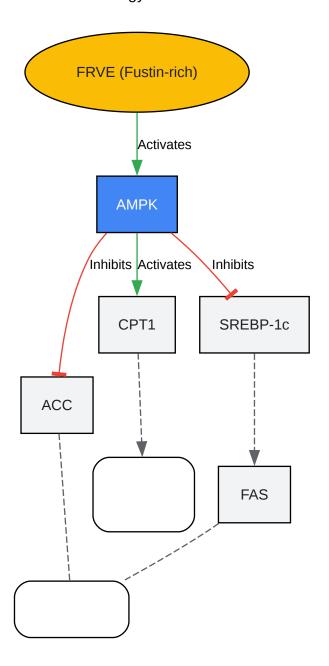
Fustin and its related flavonoids are known to modulate several key signaling pathways relevant to drug development.

AMP-Activated Protein Kinase (AMPK) Pathway

Fermented Rhus verniciflua Stokes extract (FRVE), which is rich in **fustin**, has been reported to possess anti-hepatic lipidemic properties through the upregulation of the AMPK pathway.[4]



AMPK is a central regulator of cellular energy homeostasis.



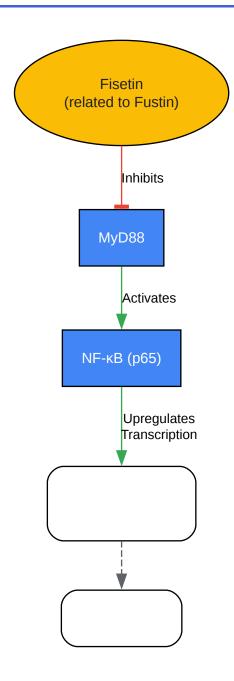
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Caption: Fustin-rich extract may activate AMPK, promoting fatty acid oxidation.

MyD88/NF-κB Signaling Pathway

Fisetin, a flavonoid structurally similar to **fustin** and often co-extracted from RVS, has been shown to alleviate airway inflammation by inhibiting the MyD88-dependent NF-kB signaling pathway.[13] This pathway is critical in the inflammatory response.





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